

Application Notes and Protocols for CAY10465

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Compound of Interest

Compound Name: CAY 10465

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These application notes provide detailed protocols for the dissolution and use of CAY10465, a potent and selective aryl hydrocarbon receptor (AhR) agonist, for in vitro and in vivo research applications.

Product Information

- Product Name: CAY10465
- Chemical Name: 1,3-dichloro-5-[(1E)-2-[4-(trifluoromethyl)phenyl]ethenyl]-benzene
- Molecular Formula: C₁₅H₉Cl₂F₃
- Molecular Weight: 317.1 g/mol
- Mechanism of Action: CAY10465 is a resveratrol analog that acts as a potent and selective agonist for the Aryl Hydrocarbon Receptor (AhR), with a K_i value of 0.2 nM.^{[1][2][3][4][5]} It shows high selectivity for AhR, with no significant activity at the estrogen receptor (K_i > 100,000 nM).^{[2][4]}

Solubility Data

CAY10465 is a crystalline solid that is soluble in organic solvents but sparingly soluble in aqueous buffers.[3] For optimal dissolution, it is recommended to first prepare a concentrated stock solution in an organic solvent.

Solvent	Solubility (approx.)	Molar Concentration (at max solubility)	Notes
Dimethyl Sulfoxide (DMSO)	30 - 100 mg/mL	94.6 - 315.3 mM	Sonication may be required for complete dissolution.[2] Use fresh, anhydrous DMSO as it is hygroscopic, which can reduce solubility. [5][6]
Ethanol	20 - 40 mg/mL	63.1 - 126.2 mM	
Dimethyl Formamide (DMF)	30 mg/mL	94.6 mM	
1:1 DMSO:PBS (pH 7.2)	0.5 mg/mL	1.58 mM	To prepare, first dissolve CAY10465 in DMSO and then dilute with PBS.[3]
Water	Insoluble	-	

Experimental Protocols

Preparation of a Concentrated Stock Solution (e.g., 10 mM in DMSO)

Materials:

- CAY10465 (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Weighing:** Carefully weigh the desired amount of CAY10465 powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.171 mg of CAY10465.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution from 3.171 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to ensure complete dissolution.[\[2\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[5\]](#)

Preparation of Working Solutions for Cell-Based Assays

Materials:

- Concentrated CAY10465 stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium or aqueous buffer (e.g., PBS)

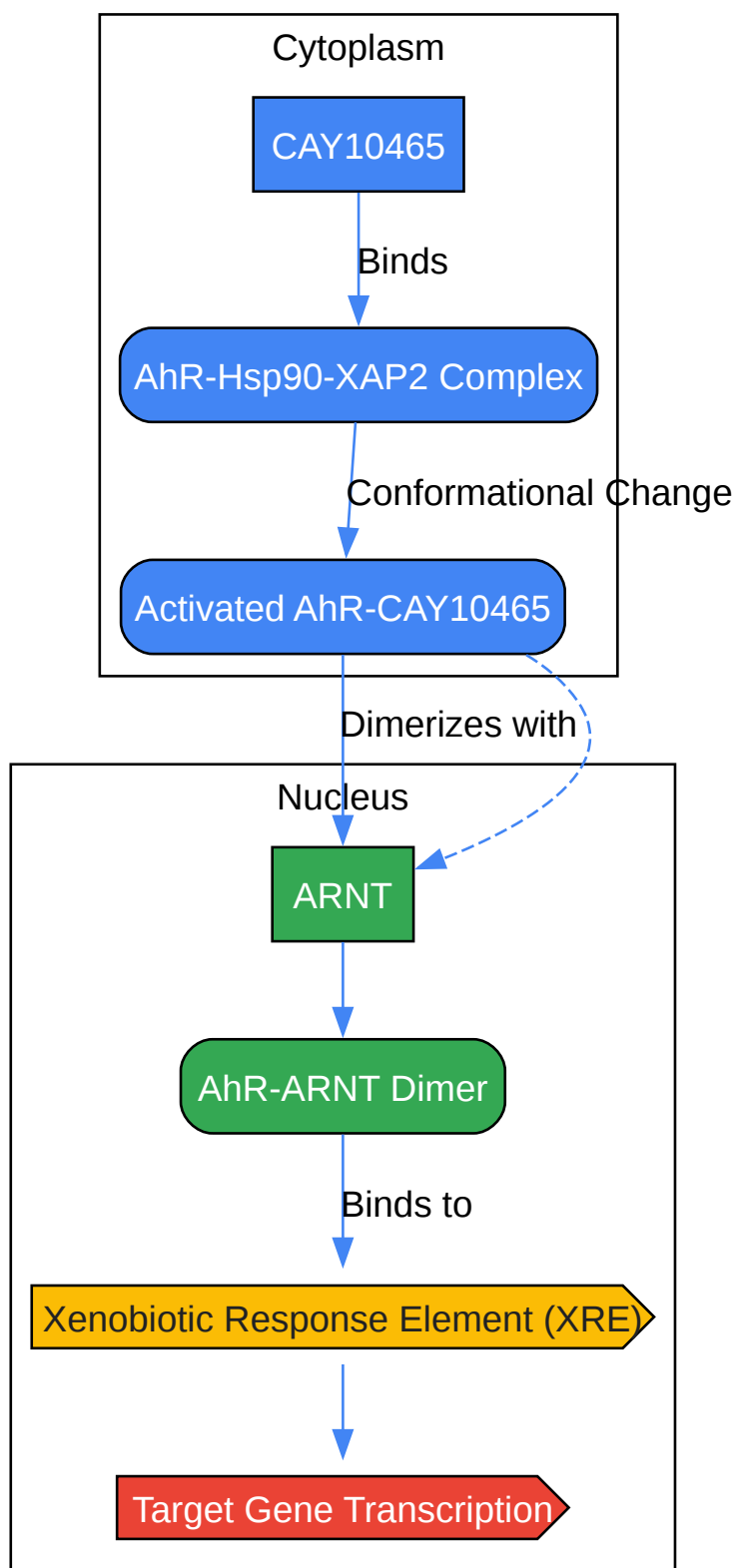
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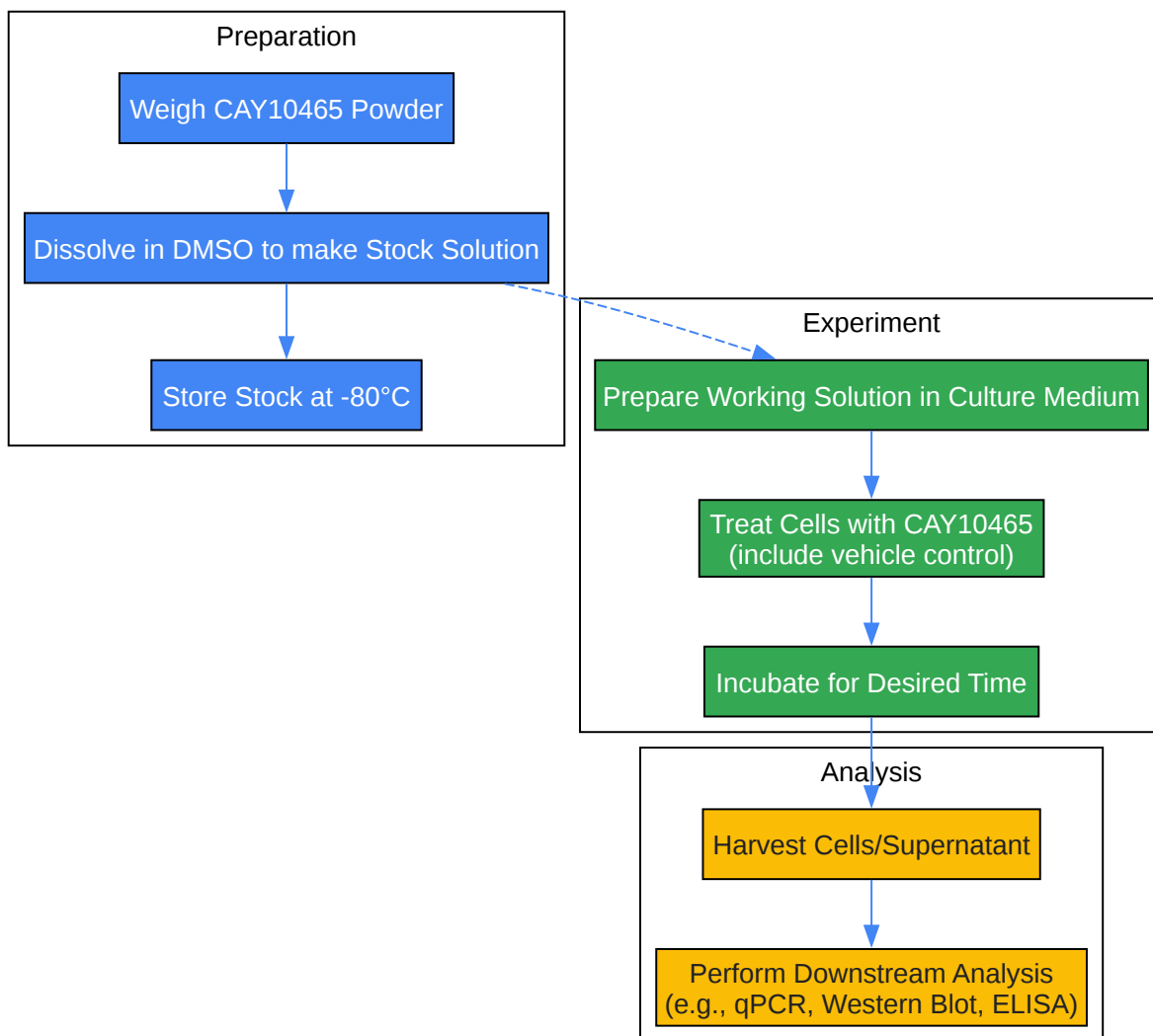
- **Serial Dilution:** Perform serial dilutions of the concentrated stock solution into the desired cell culture medium or buffer to achieve the final working concentration.

- **DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- **Aqueous Solubility:** For applications requiring an aqueous solution, first dissolve CAY10465 in DMSO and then dilute this solution with the aqueous buffer of choice.^[3] Note that the solubility in aqueous solutions is limited. For instance, a 1:1 solution of DMSO:PBS (pH 7.2) can dissolve approximately 0.5 mg/mL of CAY10465.^[3]
- **Stability:** Aqueous solutions of CAY10465 are not recommended for storage for more than one day.^[3]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of CAY10465 and a general workflow for its application in cell-based experiments.





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